

UNC4976: Application Notes and Protocols for Cancer Cell Line Research

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Compound of Interest

Compound Name: *UNC4976*
Cat. No.: *B15587843*

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Introduction

UNC4976 is a potent and cell-permeable peptidomimetic that functions as a positive allosteric modulator (PAM) of the CBX7 chromodomain, a core component of the Polycomb Repressive Complex 1 (PRC1).[1][2] Its unique mechanism of action involves enhancing the binding of the CBX7 chromodomain to nucleic acids (DNA and RNA) while simultaneously antagonizing its recruitment to its canonical histone mark, H3K27me3.[1] This allosteric modulation effectively re-equilibrates the localization of PRC1 away from its target genes, leading to their de-repression. Given the frequent dysregulation of Polycomb signaling in various cancers, **UNC4976** presents a valuable chemical tool for investigating the role of CBX7-containing PRC1 complexes in cancer cell proliferation and gene regulation.

These application notes provide an overview of the use of **UNC4976** in different cancer cell lines, including its effects on cell viability and target gene expression. Detailed protocols for key experimental assays are also provided to facilitate further research into the therapeutic potential of targeting the PRC1 complex.

Data Presentation

Quantitative Analysis of UNC4976 Activity

The following table summarizes the available quantitative data on the activity of **UNC4976** in a key cellular model. While extensive IC50 data across a broad range of cancer cell lines is not yet publicly available, the provided EC50 value in a CBX7-dependent reporter cell line demonstrates its cellular potency.

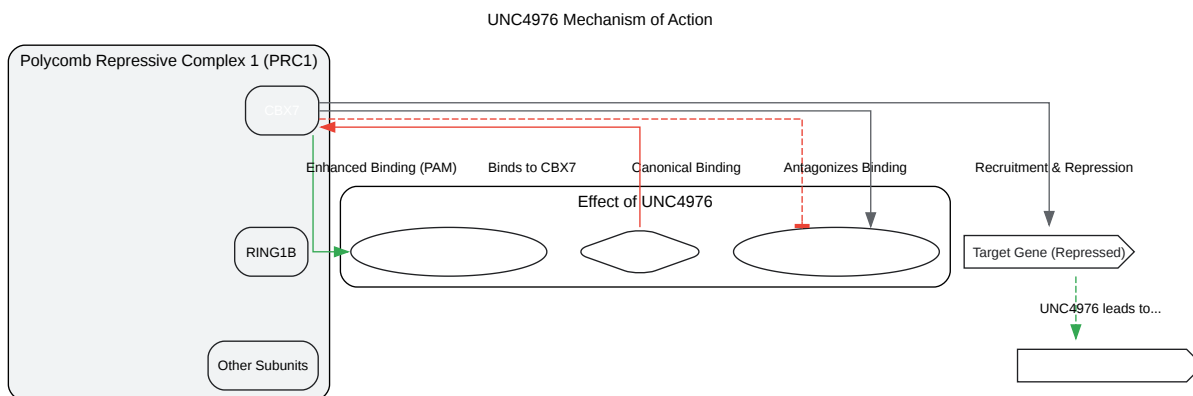
Cell Line	Assay Type	Parameter	Value (μM)	Reference
Mouse Embryonic Stem Cells (mESCs) with CBX7 Reporter	GFP Reporter Assay	EC50	3.207 ± 0.352	[1]

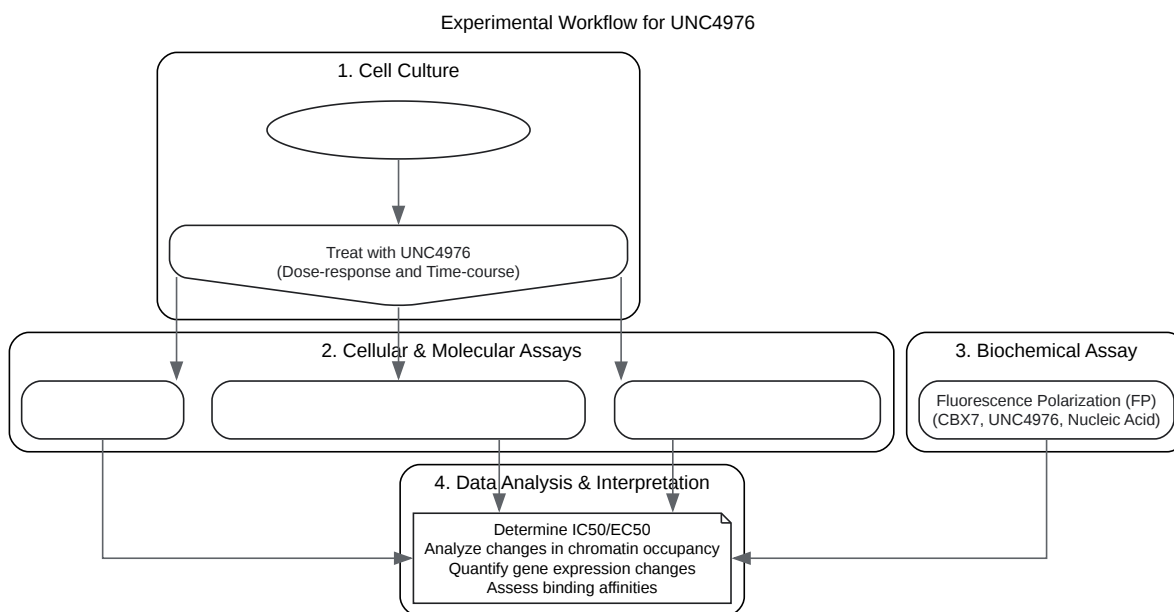
Further studies are required to establish the cytotoxic or anti-proliferative IC50 values of **UNC4976** across a diverse panel of human cancer cell lines.

Signaling Pathway and Experimental Workflow

UNC4976 Mechanism of Action

UNC4976 acts as a positive allosteric modulator of the CBX7 chromodomain. The following diagram illustrates its mechanism of action.





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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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